

Quantitative Data on Usaramine (URM) and Usaramine N-oxide (UNO)

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Usaramine

CAS No.: 15503-87-4

Cat. No.: S627611

Get Quote

The following table summarizes the key pharmacokinetic parameters for **Usaramine** and its metabolite in Sprague-Dawley rats after administration, highlighting significant sex-dependent differences [1].

Parameter	Admin Route & Dose	Male Rats	Female Rats
URM AUC _{0-t} (ng/mL×h)	Intravenous (1 mg/kg)	363 ± 65	744 ± 122
UNO AUC _{0-t} (ng/mL×h)	Intravenous (1 mg/kg)	172 ± 32	30.7 ± 7.4
URM Clearance (L/h/kg)	Intravenous (1 mg/kg)	2.77 ± 0.50	1.35 ± 0.19
URM AUC _{0-t} (ng/mL×h)	Oral (10 mg/kg)	1,960 ± 208	6,073 ± 488
UNO AUC _{0-t} (ng/mL×h)	Oral (10 mg/kg)	1,637 ± 246	300 ± 62
Oral Bioavailability of URM	Oral (10 mg/kg)	54.0%	81.7%

Detailed LC-MS/MS Protocol for Plasma Analysis

This methodology can serve as a reference for researchers developing or validating their own assays for **Usaramine** [1].

Sample Preparation (Protein Precipitation)

- **Plasma Volume:** Use 10 μL of rat plasma.
- **Internal Standard (IS):** Add 10 μL of Senecionine (SCN) working solution (100 ng/mL).
- **Precipitation:** Add 90 μL of a cold acetonitrile/methanol mixture (1/1, v/v).
- **Mixing and Centrifugation:** Vortex the mixtures for 5 minutes, then centrifuge at 4,000 rpm for 5 minutes.
- **Injection:** Transfer 40 μL of the supernatant and inject 1 μL into the LC-MS/MS system.

Instrumentation and LC Conditions

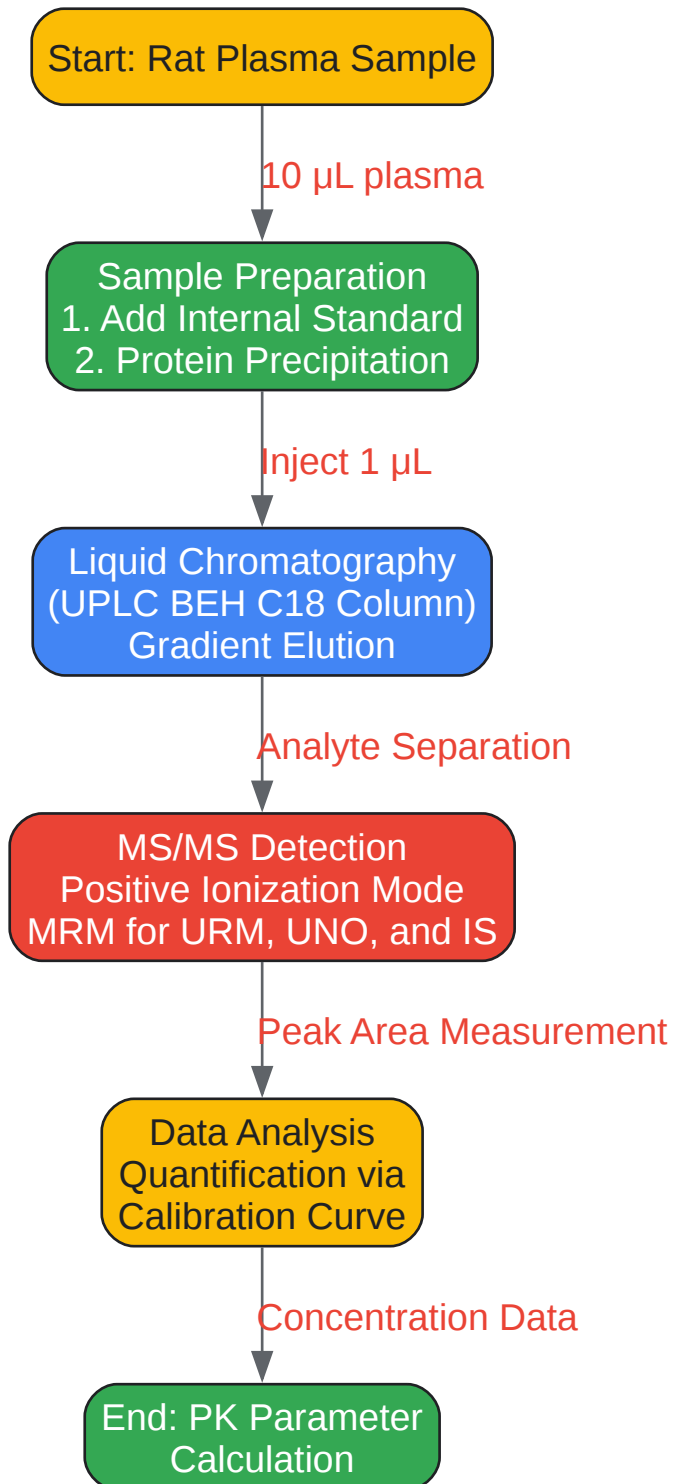
- **System:** UPLC system coupled with a triple quadrupole mass spectrometer.
- **Column:** Waters UPLC BEH C18 (50 mm \times 2.1 mm, 1.7 μm), maintained at 45°C.
- **Mobile Phase:**
 - **A:** 0.1% formic acid with 5 mM ammonium acetate in water.
 - **B:** 0.1% formic acid in acetonitrile/methanol (9/1, v/v).
- **Gradient Elution:**
 - 0 – 0.2 min: 10% B
 - 0.2 – 1.0 min: 10% B to 60% B
 - 1.0 – 1.1 min: 60% B to 95% B
 - 1.1 – 1.5 min: 95% B
 - 1.5 – 2.0 min: Re-equilibrate at 10% B
- **Flow Rate:** 0.5 mL/min.

MS/MS Detection Conditions

- **Ionization Mode:** Positive electrospray ionization (ESI+)
- **Ion Source Parameters:**
 - Electrospray Voltage: 5,500 V
 - Source Temperature: 550°C
- **Detection Mode:** Multiple Reaction Monitoring (MRM)
 - **URM:** m/z 352.1 \rightarrow 120.0 (Collision Energy: 37 eV)
 - **UNO:** m/z 368.1 \rightarrow 120.0 (Collision Energy: 42 eV)
 - **IS (SCN):** m/z 336.1 \rightarrow 120.1 (Collision Energy: 36 eV)

Experimental Workflow Diagram

The following diagram visualizes the key stages of the experiment, from sample collection to data analysis.



[Click to download full resolution via product page](#)

Frequently Asked Questions (FAQs)

Q1: What are the critical factors for a stable LC-MS/MS signal for Usaramine? The validated method indicates that key factors include using the specific MRM transitions (m/z 352.1 \rightarrow 120.0 for URM), a sharp gradient elution for chromatographic separation, and protein precipitation with an acetonitrile/methanol mixture to minimize matrix effects [1].

Q2: Why might I observe different concentration readings between male and female rat plasma? The data shows intrinsic sex-dependent differences in URM pharmacokinetics. Female rats exhibited significantly higher URM exposure (AUC) and oral bioavailability, along with a much lower exposure to the N-oxide metabolite (UNO), suggesting a major sex difference in the metabolic conversion of URM to UNO [1].

Q3: My analyte peaks are weak or show interference. What should I check? While not specific to **Usaramine**, general troubleshooting steps include:

- **Sample Preparation:** Ensure consistent and complete protein precipitation.
- **Column Performance:** Confirm the UPLC C18 column is not degraded.
- **Mobile Phase:** Use fresh, high-purity solvents and buffers.
- **MS Calibration:** Verify the mass spectrometer is properly calibrated and the MRM transitions are optimized.

Important Technical Notes

- **Limited Scope:** The provided data and protocol are specific to a single, validated method in **rat plasma**. Performance may vary in other species or with different analytical setups.
- **Stability Definition:** In this context, "stability" primarily refers to the compound's behavior during the analytical process, not its long-term chemical stability in stored plasma samples, which was not detailed in the search results.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Quantification of Usaramine and its N-Oxide Metabolite in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Quantitative Data on Usaramine (URM) and Usaramine N-oxide (UNO)]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b627611#usaramine-stability-in-plasma>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com